

Feruloylputrescine comparative safety profile assessment

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Compound Focus: Feruloylputrescine

CAS No.: 91000-11-2

Cat. No.: S1799947

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Known Safety Data and Regulatory Status

The table below summarizes the available safety information for **Feruloylputrescine** from scientific literature.

Aspect	Available Data	Source/Context
Acute Toxicity (Rodent)	No observed adverse effects in male mice at tested dose (10 mg/kg) [1].	University of Florida study on cardiovascular health [1].
Regulatory Status	Natural orange peel extracts are considered safe for human consumption by the FDA [2].	UF study notes safe status of source material [2].
Source Material Warnings	Whole orange peels can contain high pesticide residue; may cause GI upset (bloating, cramps) if consumed directly [1].	Medical News Today article citing dietitian warning [1].
Drug Interaction Potential	Orange peel extract and orange juice can have major interactions with cardiovascular drugs (e.g., statins), antibiotics, and beta-blockers [1].	Medical News Today article citing dietitian warning [1].

Comparative Efficacy and Experimental Data

While direct safety comparisons are lacking, the following tables summarize key experimental findings that inform its bioactivity profile. The compound has been tested in different models, showing diverse potential health benefits.

Table 1: Experimental Evidence for Bioactivity of Feruloylputrescine

Reported Activity	Experimental Model	Key Finding	Source
Cardiovascular Health	<i>In vitro</i> enzyme assay; follow-up in 10 male mice.	Inhibits the enzyme responsible for producing TMA, a precursor to the cardiovascular risk factor TMAO [2] [1].	Journal of Agricultural and Food Chemistry
Chemoprevention	<i>In vitro</i> assay using mouse hepatoma cells (Hepa1c1c7).	Induced the phase II detoxifying enzyme, Quinone Reductase (QR). A concentration of 18.9 µg/mL was required to double QR activity (CD value) [3].	Journal of Cereal Science
Skin Protection	<i>In vitro</i> assay with human keratinocytes.	Protected skin cells from damage and reduced reactive oxygen species (ROS) induced by the age-related compound 2-nonenal [4].	<i>Molecules</i>

Table 2: Comparison of Feruloylputrescine Sources and Concentrations

Source	Context/Extraction Method	Relevance for Safety & Efficacy
Orange Peel	Polar fraction extract [2].	The most researched source in the context of cardiovascular safety and efficacy. The extract is a defined material for future studies.
Corn Fiber / Nejayote	Alkaline hydrolysis of wastewater from maize processing [3].	Highlights an industrial byproduct as a potential source. The alkaline process may affect the

Source	Context/Extraction Method	Relevance for Safety & Efficacy
		compound's form and requires specific characterization.
Eggplant	Identified in fruit, leaf, stem, and root extracts [4].	Shows the compound's presence in a common food vegetable, contributing to the overall dietary exposure and safety profile.

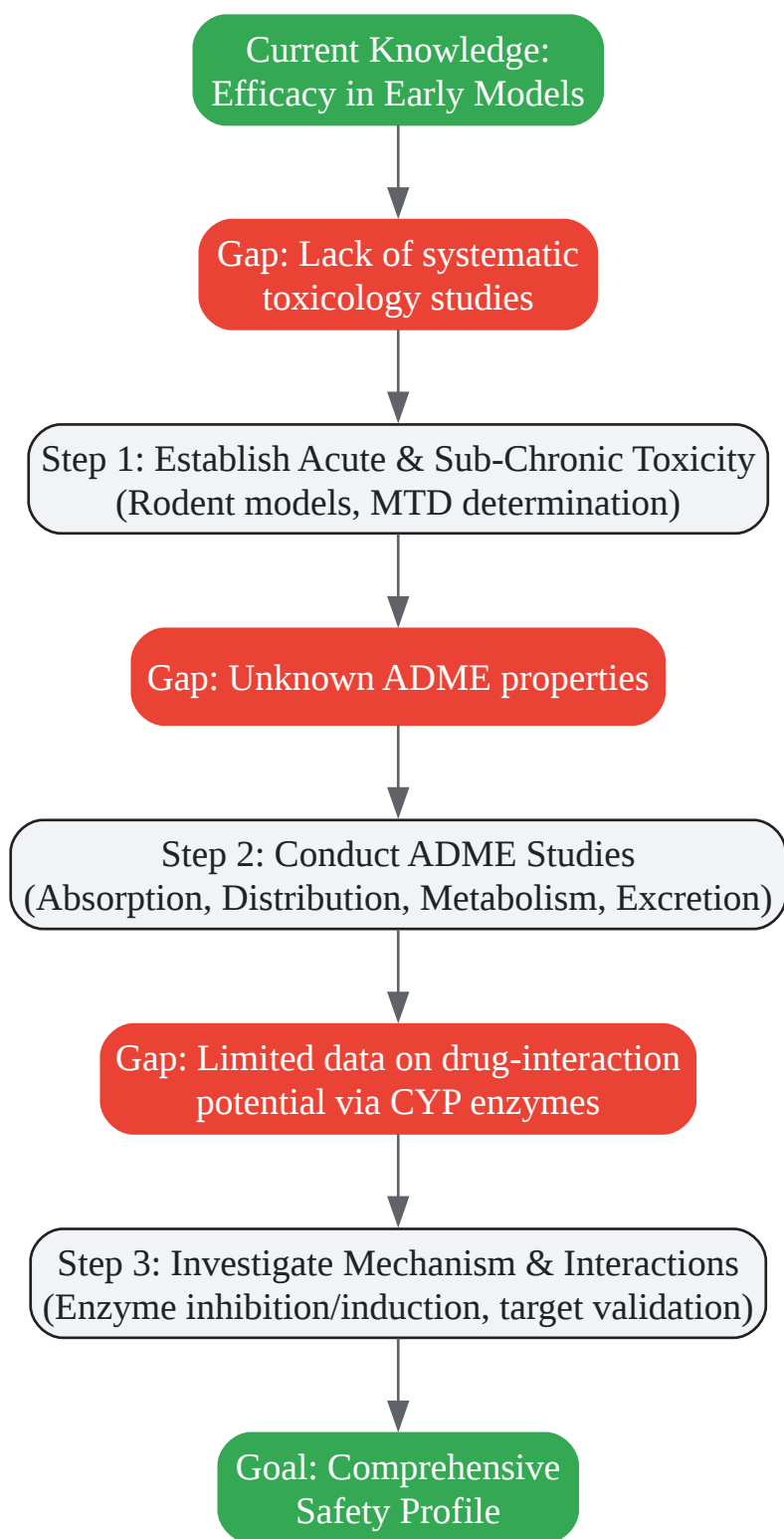
Key Experimental Protocols

For researchers aiming to replicate or build upon these findings, here are the summarized methodologies for the key assays cited.

- **TMAO Reduction Assay [2] [1]:** The protocol involved preparing orange peel extracts using polar and non-polar solvents. The **non-polar fraction** and a compound within the **polar fraction** (identified as **Feruloylputrescine**) were tested for their ability to inhibit the enzyme responsible for converting choline to TMA (Trimethylamine) *in vitro*. The TMA is then oxidized in the liver to TMAO. The non-polar fraction's effect was subsequently validated in an *in vivo* model using 10 male mice.
- **Quinone Reductase (QR) Induction Assay [3]:** This assay used mouse hepatoma cells (Hepa1c1c7). Cells were treated with **Feruloylputrescine** isolated from maize wastewater. The **chemopreventive index (CI)** was calculated based on the concentration required to double the activity of the Quinone Reductase enzyme (a phase II detoxification enzyme) relative to the compound's cytotoxicity (measured by IC₅₀). A higher CI indicates a more favorable profile for chemoprevention.
- **Cytoprotective & Antioxidant Assays [4]:** The skin protection study used human keratinocytes. Cells were pre-treated with eggplant extract containing **Feruloylputrescine** and then exposed to 2-nonenal. Viability was measured using the **MTT assay**. Furthermore, **DPPH and ABTS radical scavenging assays** were used to quantify general antioxidant activity, and inhibition of **lipid peroxidation** was measured using an HPLC-based method to track the degradation of arachidonic acid.

Research Gaps and Safety Assessment Pathway

The current research landscape reveals significant gaps that must be addressed to establish a definitive safety profile.



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The most critical data gaps for a safety assessment are the lack of **systematic toxicology studies** (including chronic toxicity and carcinogenicity), **ADME (Absorption, Distribution, Metabolism, Excretion) profiles**,

and a clear understanding of its **mechanism of action and potential for drug interactions** beyond the known risks of orange juice.

Conclusion

In summary, while **Feruloylputrescine** shows promising bioactivity in early research, its safety profile remains largely uncharacterized.

- **For Researchers:** The immediate path forward should include rigorous toxicological studies in line with regulatory guidelines and detailed ADME profiling.
- **For Drug Development Professionals:** It is crucial to note that the **FDA's "Generally Recognized as Safe" (GRAS) status applies to orange peel extracts as a food ingredient, not to isolated Feruloylputrescine as a therapeutic agent.** The development of a purified compound would require a full safety investigation anew.

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